

Target Specificity of DNA Gyrase Inhibitor

Gyrase-IN-5: A Technical Guide

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Compound of Interest

Compound Name: DNA Gyrase-IN-5

Cat. No.: B12413240

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Disclaimer: Information regarding a specific molecule designated "DNA Gyrase-IN-5" is not publicly available within the reviewed scientific literature. This document serves as a comprehensive technical guide and template, outlining the expected target specificity profile, mechanism of action, and relevant experimental methodologies for a hypothetical novel DNA gyrase inhibitor, hereafter referred to as Gyrase-IN-5. The presented data and experimental details are illustrative, based on established principles of DNA gyrase inhibition.

Introduction

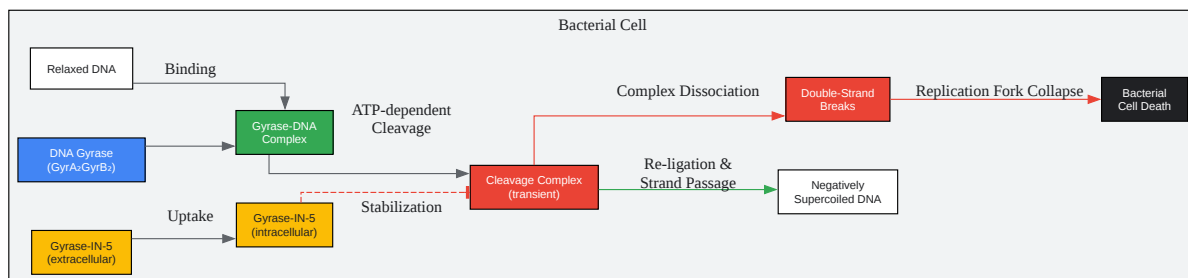
DNA gyrase, a type II topoisomerase, is an essential enzyme in bacteria responsible for introducing negative supercoils into DNA, a process critical for DNA replication, transcription, and repair.[1][2][3][4] Its absence in humans makes it a prime target for the development of antibacterial agents.[5][6][7] Gyrase-IN-5 is a novel synthetic compound identified through high-throughput screening as a potential inhibitor of bacterial DNA gyrase. This document provides a detailed overview of the target specificity, mechanism of action, and key experimental data for Gyrase-IN-5, intended for researchers, scientists, and drug development professionals.

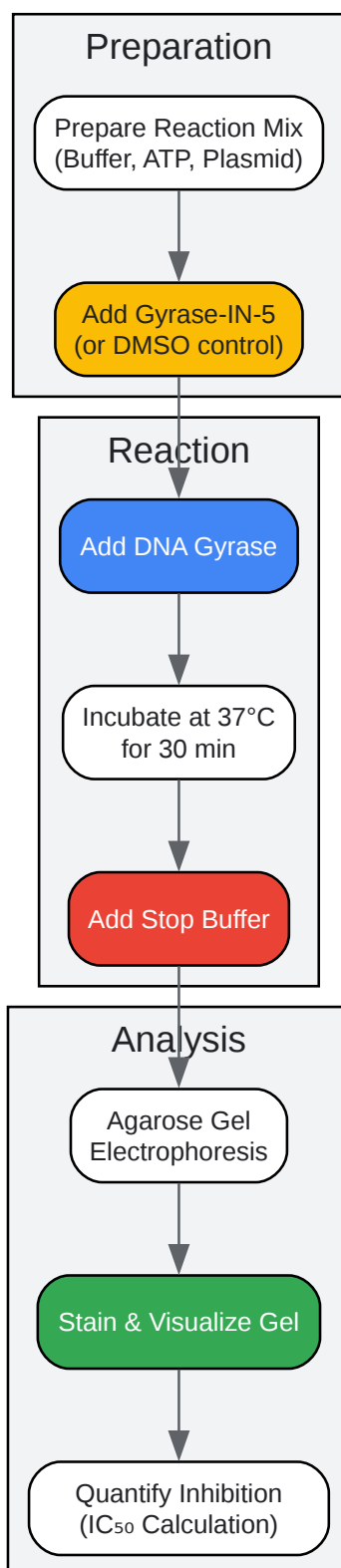
Mechanism of Action

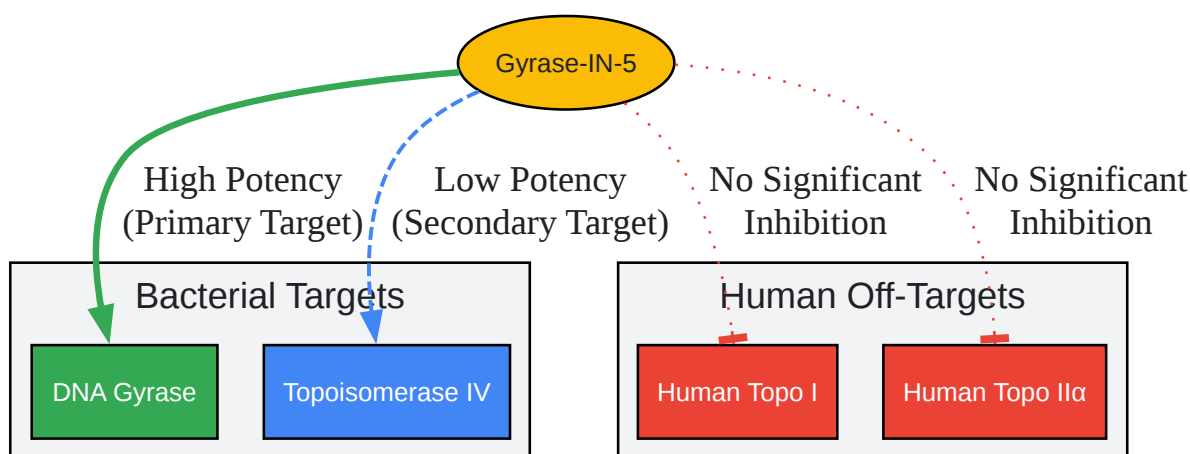
Gyrase-IN-5 exhibits its antibacterial effect by targeting the DNA gyrase-DNA complex. The enzyme functions as a heterotetramer of two GyrA and two GyrB subunits (A₂B₂).[2][8] The proposed mechanism involves Gyrase-IN-5 stabilizing the transient covalent complex formed between DNA gyrase and the cleaved DNA strands.[1][9] This stabilization prevents the re-ligation of the DNA backbone, leading to an accumulation of double-strand breaks, which are

ultimately lethal to the bacterial cell.[1][10] This mode of action is characteristic of a topoisomerase poison.

Signaling Pathway of Gyrase-IN-5 Action







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